

NRX-2663: A Molecular Glue for Targeted Protein Degradation

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Compound of Interest

Compound Name: NRX-2663

Cat. No.: B10831364

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

NRX-2663 is a small molecule enhancer of the protein-protein interaction between β -catenin and its cognate E3 ubiquitin ligase, SCF β -TrCP.[1][2][3] By acting as a "molecular glue," **NRX-2663** facilitates the ubiquitination and subsequent proteasomal degradation of mutant β -catenin, a key driver in various cancers.[4][5] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, mechanism of action, and relevant experimental data for **NRX-2663**.

Chemical Structure and Physicochemical Properties

NRX-2663 is a synthetic organic molecule with the chemical formula C₂₀H₁₃F₃N₂O₅. [4] Its structure features a trifluoromethyl pyridone core with a phenoxy substitution.[6] The detailed chemical and physical properties are summarized in the tables below.

Table 1: Chemical Identifiers and Descriptors

Property	Value
IUPAC Name	3-[[2-oxo-4-phenoxy-6-(trifluoromethyl)-1H-pyridine-3-carbonyl]amino]benzoic acid[1]
CAS Number	2763260-34-8[4]
Molecular Formula	C20H13F3N2O5[4]
Molecular Weight	418.33 g/mol [1]
Canonical SMILES	<chem>OC(=O)C1=CC=CC(NC(=O)C2=C(OC3=CC=C(C=C3)C=C(NC2=O)C(F)(F)F)=C1</chem> [1]
InChI	InChI=1S/C20H13F3N2O5/c21-20(22,23)15-10-14(30-13-7-2-1-3-8-13)16(18(27)25-15)17(26)24-12-6-4-5-11(9-12)19(28)29/h1-10H,(H,24,26)(H,25,27)(H,28,29)[1]
InChI Key	QMARDTCIJVODCK-UHFFFAOYSA-N[1]

Table 2: Physicochemical Properties

Property	Value
Physical Appearance	White solid[1][4]
Solubility	Soluble in DMSO and DMF[1][4]
Purity (HPLC)	≥95%[4]
Storage Conditions	Refrigerated[1][4]

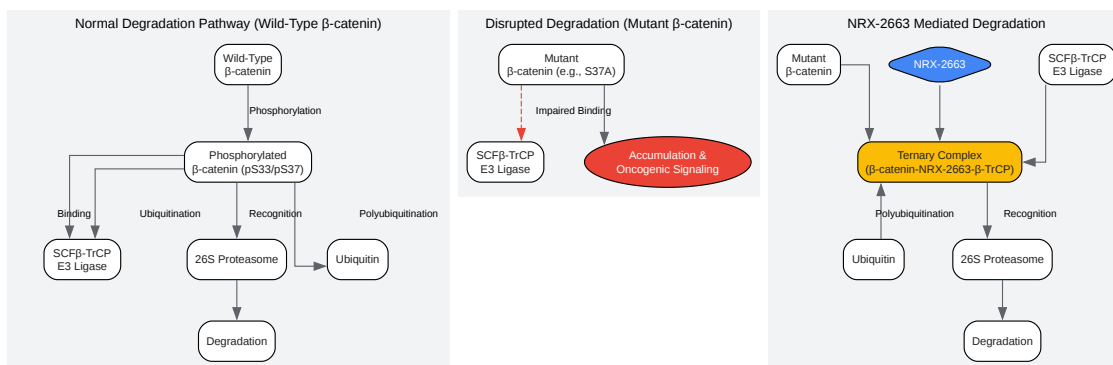
Mechanism of Action: A Molecular Glue Approach

NRX-2663 functions as a molecular glue, a small molecule that induces or stabilizes the interaction between two proteins that would otherwise not interact or interact weakly.[5] In the case of **NRX-2663**, it enhances the binding of β -catenin to the substrate recognition subunit, β -TrCP, of the SCF E3 ubiquitin ligase complex.[2][3]

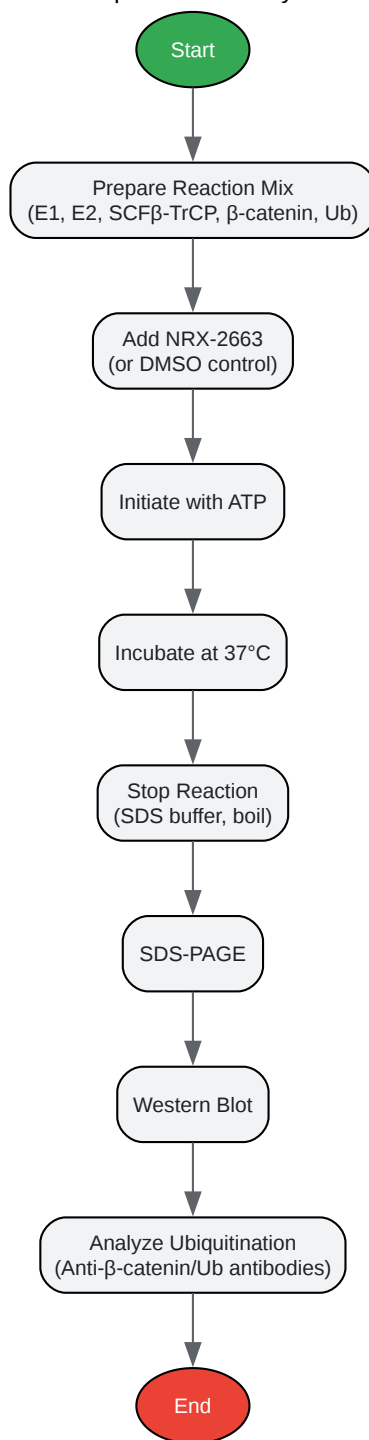
Mutations in β -catenin, particularly at serine residues (S33 and S37) that are normally phosphorylated, prevent its recognition by β -TrCP, leading to its accumulation and the subsequent activation of oncogenic signaling pathways.[5] **NRX-2663** overcomes this by binding to the β -catenin: β -TrCP interface, creating a larger, more favorable binding pocket.[6] This enhanced interaction restores the ubiquitination of mutant β -catenin, marking it for degradation by the 26S proteasome.[4]

Signaling Pathway

Mechanism of Action of NRX-2663



In Vitro Ubiquitination Assay Workflow

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